

disopyramide clinical trial ventricular arrhythmia prophylaxis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Disopyramide Phosphate

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Modern Understanding of Disopyramide's Mechanism

Recent research has clarified that disopyramide's effects extend beyond its traditional classification as a Class Ia sodium channel blocker. A 2019 study provides key mechanistic insights [1].

Key Cellular and Molecular Actions of Disopyramide [1]:

- **Ion Channel Inhibition:** Blocks peak and late sodium current (INa, INaL), L-type calcium current (ICa-L), and the rapid delayed-rectifier potassium current (IKr).
- **Calcium Handling Modulation:** Reduces the open probability of ryanodine receptors (RyR), thereby inhibiting calcium release from the sarcoplasmic reticulum.
- **Net Effects:** These combined actions lead to reduced cellular force generation, shortened action potential duration, and a lower rate of arrhythmic afterdepolarizations.

The diagram below illustrates this multi-target mechanism:

Efficacy Data from Clinical Studies

The following table summarizes key efficacy findings from clinical studies, though it highlights the lack of recent trials for ventricular arrhythmia prophylaxis.

| Study Focus / Population | Key Efficacy Findings | Study Details (Year, Design) |
|---|--|--|
| Ventricular Tachycardia/Ventricular Fibrillation [2] | • Prevented induction of sustained VT/VF in 34% (17/50) of patients. • Increased VT cycle length (from 281 ± 70 ms to 347 ± 64 ms) when induction was not prevented. • ~80% (9/11) of discharged responders remained free of VT during 19-month follow-up. | 1983; Evaluation via programmed ventricular stimulation. |
| Acute Myocardial Infarction [3] | • Significant reduction in mortality, ventricular fibrillation, and ventricular tachycardia vs. placebo. | 1977; Randomized, placebo-controlled trial. |
| Hypertrophic Cardiomyopathy (HCM) [4] | • 67% (62/92) of patients continued treatment after 7.2 years with symptomatic improvement. • Reduced resting LV outflow gradients by 37% and provoked gradients by 57% . | 2025 (Jan); Observational study in obstructive HCM patients. |

Experimental Protocols from Key Studies

For research and development purposes, here are the methodologies from two pivotal studies.

1. Electrophysiologic Efficacy Study (1983) [2]

- **Population:** 50 patients with sustained VT or VF.
- **Intervention:** Oral disopyramide for 72 hours (400-1600 mg/day).
- **Primary Efficacy Endpoint:** Prevention of sustained ventricular tachyarrhythmia induction during programmed ventricular stimulation.
- **Key Assessments:** Plasma drug levels, VT cycle length, ventricular refractory periods, and surface ECG (QRS and QTc duration).

2. Cellular Mechanism Study (2019) [1]

- **Samples:** Cardiomyocytes and trabeculae from 20 HCM patients undergoing surgical myectomy.
- **Intervention:** Disopyramide at $5\ \mu\text{mol/l}$ concentration.
- **Electrophysiology:** Perforated patch clamp to measure action potentials; voltage clamp to record specific ion currents (I_{Na^+} , $I_{\text{Ca-L}}$, I_{K}).
- **Calcium & Contractility:** Simultaneous measurement of Ca^{2+} transients (using FluoForte dye) and twitch force.
- **Clinical Correlation:** Prospective analysis of 39 HCM patients starting disopyramide, with ECG and echocardiogram monitoring.

Context and Comparative Positioning

The search results indicate that disopyramide is not a first-line agent for ventricular arrhythmia prophylaxis in contemporary practice. Here's how it is positioned relative to other antiarrhythmics:

- **Vaughan-Williams Class Ia:** Disopyramide is categorized with quinidine and procainamide, which are noted for their **pro-arrhythmic potential due to QTc prolongation** and thus have limited use [5].
- **Modern HCM Treatment:** Disopyramide has a **Class I recommendation** in current guidelines for treating heart failure symptoms in obstructive hypertrophic cardiomyopathy, based on its negative inotropic effects that reduce outflow tract gradients [4] [1]. Recent data confirms its **long-term safety and efficacy** in this specific population over a median of 7.2 years [4].

Suggestions for Further Research

The most current evidence supports the use of disopyramide in **obstructive HCM** [4], while its role for general ventricular arrhythmia prophylaxis is not a primary focus of recent clinical research. To continue your investigation, you could:

- Search for ongoing or recently completed trials on clinicaltrials.gov using terms like "disopyramide ventricular tachycardia" or "disopyramide primary prevention."
- Review current professional society guidelines (e.g., from AHA/ACC/ESC) for the management of ventricular arrhythmias to see if disopyramide is mentioned and in what context.

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To cite this document: Smolecule. [disopyramide clinical trial ventricular arrhythmia prophylaxis].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b526318#disopyramide-clinical-trial-ventricular-arrhythmia-prophylaxis>]

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